

A Technical Guide to the Spectroscopic Characterization of 2-Methyl-2-(phenoxymethyl)oxirane

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Compound of Interest

Compound Name: 2-methyl-2-(phenoxymethyl)oxirane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the spectroscopic data for **2-methyl-2-(phenoxymethyl)oxirane**, a key chemical intermediate. As a Senior Application Scientist, this document is structured to offer not just raw data, but a comprehensive understanding of the experimental methodologies and the rationale behind the interpretation of the spectral information. We will delve into Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) to build a complete structural profile of this compound.

Molecular Structure and Spectroscopic Overview

2-Methyl-2-(phenoxymethyl)oxirane is an epoxide possessing a chiral center at the C2 position of the oxirane ring. Its structure comprises a phenoxymethyl group and a methyl group attached to the same carbon of the epoxide ring. This unique arrangement of functional groups gives rise to a distinct spectroscopic fingerprint, which is crucial for its identification and quality control in synthetic applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can gain detailed information about the chemical environment of each atom.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of **2-methyl-2-(phenoxymethyl)oxirane**.

Methodology:

- **Sample Preparation:** A solution of 5-10 mg of the purified compound is prepared in approximately 0.6 mL of a deuterated solvent, typically chloroform-d (CDCl_3), in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe is utilized.
- **^1H NMR Acquisition:**
 - The spectrometer is tuned and the magnetic field is shimmed to achieve optimal resolution.
 - A standard single-pulse experiment is performed.
 - Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - Typically, 16 to 64 scans are accumulated to ensure a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - A proton-decoupled pulse sequence (e.g., zgpg30) is employed to simplify the spectrum and enhance sensitivity.

- A larger number of scans (typically several hundred to thousands) is required due to the lower natural abundance of the ^{13}C isotope.
- A wider spectral width is used compared to ^1H NMR.
- Data Processing: The acquired Free Induction Decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to yield the final NMR spectra.

Causality Behind Experimental Choices:

- Deuterated Solvent: CDCl_3 is a common choice as it dissolves a wide range of organic compounds and its deuterium signal is used for field-frequency locking.
- TMS: The single, sharp resonance of TMS at 0.00 ppm provides a reliable reference point for chemical shifts.
- High-Field Spectrometer: Higher magnetic fields lead to greater spectral dispersion, reducing signal overlap and facilitating more accurate analysis, especially for complex molecules.
- Proton Decoupling in ^{13}C NMR: This technique removes the splitting of carbon signals by attached protons, resulting in a single sharp peak for each unique carbon atom, which simplifies interpretation.

Predicted ^1H NMR Spectral Data

The following table summarizes the predicted proton NMR signals for **2-methyl-2-(phenoxymethyl)oxirane**, based on the analysis of structurally similar compounds such as 2-[(2-Methylphenoxy)methyl]oxirane.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~1.5	s	3H	-CH ₃
~2.7	d	1H	Oxirane -CH ₂ (diastereotopic)
~2.9	d	1H	Oxirane -CH ₂ (diastereotopic)
~3.9	d	1H	-OCH ₂ - (diastereotopic)
~4.2	d	1H	-OCH ₂ - (diastereotopic)
~6.9-7.4	m	5H	Aromatic -CH

Predicted ¹³C NMR Spectral Data

The predicted carbon NMR signals are based on data from related structures like 2-methyl-2-phenyloxirane and (2S)-2-(phenoxymethyl)oxirane.[\[1\]](#)[\[2\]](#)

Chemical Shift (δ , ppm)	Assignment
~20	-CH ₃
~52	Oxirane -CH ₂
~58	Oxirane C-CH ₃
~72	-OCH ₂ -
~115-130	Aromatic -CH
~158	Aromatic C-O

Interpretation of NMR Spectra

The ¹H NMR spectrum is expected to show a singlet for the methyl protons. The two protons on the oxirane ring and the two protons of the methylene bridge are diastereotopic due to the

adjacent chiral center, and are therefore expected to appear as distinct doublets. The aromatic protons will likely appear as a complex multiplet in the range of 6.9-7.4 ppm.

In the ^{13}C NMR spectrum, the presence of the epoxide ring is confirmed by the signals in the upfield region (~50-60 ppm). The aromatic carbons will resonate in the downfield region, with the carbon attached to the oxygen appearing at the lowest field due to the deshielding effect of the electronegative oxygen atom.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: Acquiring an IR Spectrum

Objective: To obtain the IR spectrum of **2-methyl-2-(phenoxymethyl)oxirane**.

Methodology:

- **Sample Preparation:** For a liquid sample, a thin film is prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. For a solid sample, a KBr pellet is prepared by grinding a small amount of the sample with dry KBr powder and pressing the mixture into a transparent disk.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the empty sample holder (or pure KBr pellet) is first recorded. The sample is then placed in the beam path, and the sample spectrum is acquired.
- **Data Processing:** The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.

Causality Behind Experimental Choices:

- **Salt Plates/KBr:** These materials are transparent to infrared radiation in the typical analytical range (4000-400 cm^{-1}).

- FTIR: This type of spectrometer offers higher sensitivity, better resolution, and faster data acquisition compared to older dispersive instruments.

Predicted IR Spectral Data

The expected characteristic IR absorption bands for **2-methyl-2-(phenoxymethyl)oxirane** are summarized below, with reference to data for similar epoxide-containing molecules.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3000	Medium	C-H stretch (aromatic)
~3000-2850	Medium	C-H stretch (aliphatic)
~1600, ~1490	Medium-Strong	C=C stretch (aromatic)
~1240	Strong	C-O-C stretch (asymmetric, ether)
~1040	Strong	C-O-C stretch (symmetric, ether)
~915, ~840	Strong	C-O stretch (epoxide ring)

Interpretation of IR Spectrum

The presence of the aromatic ring is indicated by the C-H stretching vibrations above 3000 cm⁻¹ and the C=C stretching bands around 1600 and 1490 cm⁻¹. The strong absorptions around 1240 and 1040 cm⁻¹ are characteristic of the aryl ether linkage. The key diagnostic peaks for the epoxide functional group are the C-O stretching vibrations, which typically appear as strong bands in the fingerprint region between 950 and 810 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

Experimental Protocol: Acquiring a Mass Spectrum

Objective: To obtain the electron ionization (EI) mass spectrum of **2-methyl-2-(phenoxymethyl)oxirane**.

Methodology:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS).
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .

Causality Behind Experimental Choices:

- **Electron Ionization (EI):** EI is a hard ionization technique that causes extensive fragmentation, providing a detailed fragmentation pattern that is highly reproducible and useful for structural elucidation and library matching.
- **GC-MS:** Coupling with gas chromatography allows for the separation of the analyte from a mixture before it enters the mass spectrometer, ensuring a pure mass spectrum is obtained.

Predicted Mass Spectral Data

The expected molecular ion and key fragments for **2-methyl-2-(phenoxymethyl)oxirane** are presented below.

m/z	Proposed Fragment
164	$[M]^+$ (Molecular Ion)
149	$[M - CH_3]^+$
107	$[C_7H_7O]^+$ (Phenoxy-methylene cation)
94	$[C_6H_5OH]^+$ (Phenol radical cation)
77	$[C_6H_5]^+$ (Phenyl cation)
57	$[C_3H_5O]^+$ (Oxiranyl-methyl cation)

Interpretation of the Mass Spectrum

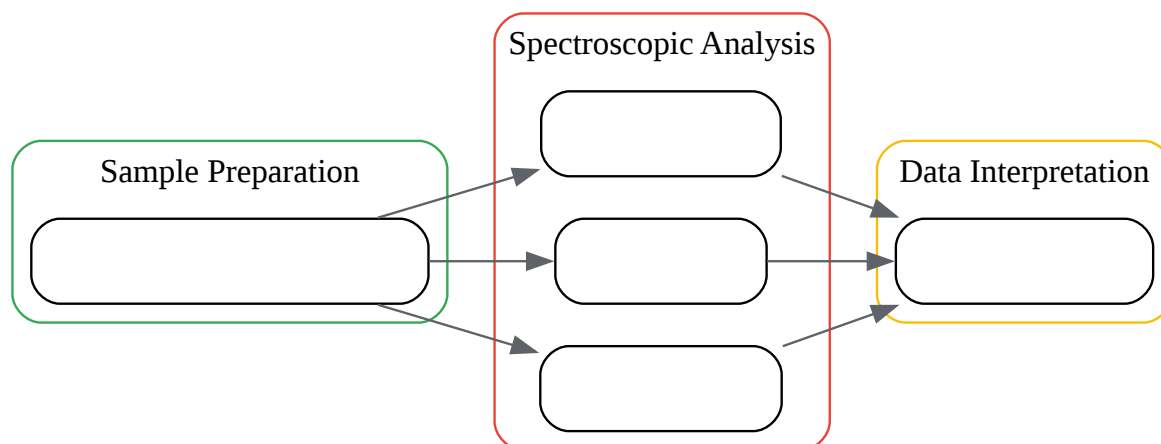
The mass spectrum should exhibit a molecular ion peak at m/z 164, corresponding to the molecular weight of the compound. A prominent peak at m/z 107 would be indicative of the stable phenoxy-methylene fragment. The presence of a peak at m/z 94 suggests a rearrangement to form the phenol radical cation. The phenyl cation at m/z 77 is a common fragment for aromatic compounds. The peak at m/z 57 would correspond to the cleavage of the ether bond, resulting in the oxiranyl-methyl fragment.

Visualizations

Molecular Structure

Caption: Molecular structure of **2-methyl-2-(phenoxymethyl)oxirane**.

Spectroscopic Analysis Workflow



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Caption: Workflow for the spectroscopic analysis of the target compound.

Conclusion

The comprehensive spectroscopic analysis of **2-methyl-2-(phenoxymethyl)oxirane** through NMR, IR, and Mass Spectrometry provides a robust and self-validating system for its structural confirmation. The predicted spectral data, based on established principles and analysis of closely related compounds, offers a reliable reference for researchers and drug development professionals. This guide underscores the importance of a multi-technique approach to spectroscopic characterization, ensuring the unambiguous identification and quality assessment of this important chemical entity.

References

- PubChem. (n.d.). 2-Methyl-2-phenyloxirane. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (2S)-2-(phenoxymethyl)oxirane. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-Methyl-2-phenyloxirane | C₉H₁₀O | CID 16398 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2S)-2-(phenoxymethyl)oxirane | C₉H₁₀O₂ | CID 1534345 - PubChem [pubchem.ncbi.nlm.nih.gov]
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